

H-HIS-TYR-OH: Proper Disposal & Handling Procedures

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Compound of Interest

Compound Name: *H-HIS-TYR-OH*

CAS No.: *35979-00-1*

Cat. No.: *B1582127*

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Technical Guidance for Laboratory Safety & Compliance

Executive Summary

H-His-Tyr-OH (L-Histidyl-L-Tyrosine) is a dipeptide generally classified as non-hazardous under GHS standards for acute toxicity. However, in a professional research environment, "non-hazardous" does not imply "drain-safe."

The Core Directive: Adopt a Zero-Discharge Policy. Regardless of calculated toxicity, all peptide waste should be containerized and routed through your facility's chemical waste management stream (usually incineration). This protocol mitigates regulatory ambiguity, prevents potential bio-accumulation issues, and protects your facility's wastewater permit status.

Chemical Profile & Hazard Assessment

Understanding the physicochemical properties of **H-His-Tyr-OH** is the first step in determining the correct waste stream.

Property	Data	Relevance to Disposal
Chemical Name	L-Histidyl-L-Tyrosine	Dipeptide; generally biodegradable.
CAS Number	35979-00-1	Use for waste manifesting/inventory.
Molecular Weight	318.33 g/mol	N/A
Solubility	Moderate (Water/Acid)	Tyrosine residues can limit solubility in neutral pH; often requires acidic buffers.
pKa Values	~6.0 (His), ~10.1 (Tyr)	Zwitterionic behavior affects solubility in aqueous waste streams.
Reactivity	Chlorine Sensitive	CRITICAL: Histidine residues react with hypochlorite (bleach) to form chloramines.

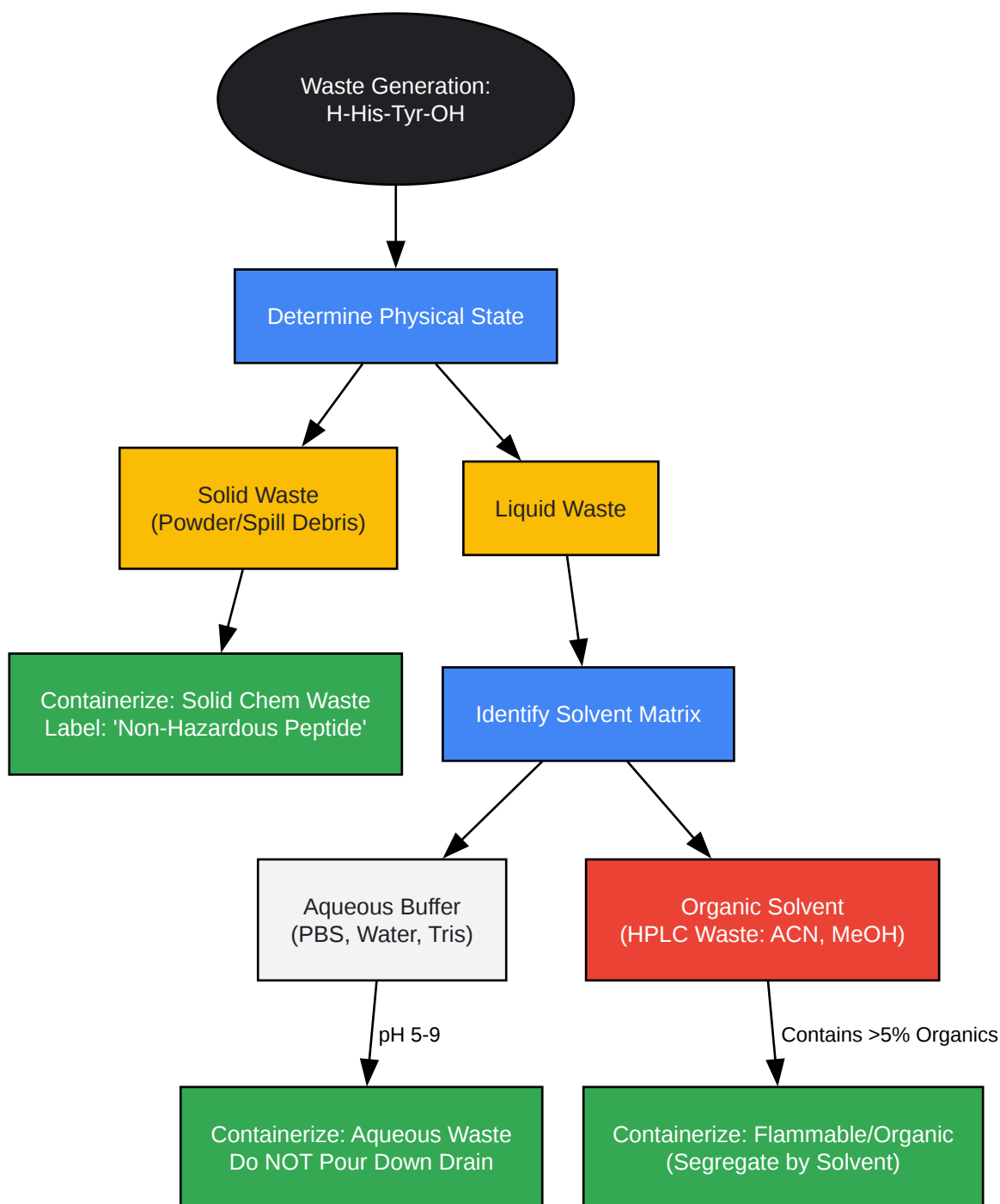
The "Hidden" Hazard: Chemical Compatibility

While the peptide itself is low-toxicity, the Histidine (His) residue presents a specific compatibility risk.

- Do NOT mix with Bleach: Treating Histidine-containing waste with bleach (sodium hypochlorite) can generate reactive chloramines or -cyanoalanine derivatives.
- Protocol: Use non-chlorine-based disinfectants (e.g., quaternary ammoniums) or simple solvent decontamination if sterilization is required before disposal.

Decision Logic: Waste Stream Segregation

Effective disposal relies on segregating the peptide based on its matrix (what it is dissolved in), rather than the peptide itself.



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Figure 1: Decision tree for segregating **H-His-Tyr-OH** waste based on physical state and solvent composition.

Detailed Disposal Protocols

Scenario A: Solid Waste (Expired Powder or Spill Cleanup)

Context: You have a vial of expired **H-His-Tyr-OH** or contaminated weighing paper/PPE.

- Containment: Place the vial or debris into a clear, sealable polyethylene bag or a wide-mouth high-density polyethylene (HDPE) jar.
- Labeling: Apply a hazardous waste label. Even if non-hazardous, label clearly:
 - Contents: "Solid Waste: **H-His-Tyr-OH** (Peptide)"
 - Hazards: Check "None" or "Non-Regulated" (unless mixed with other hazards).
- Disposal: Submit for pickup by your EHS (Environmental Health & Safety) team. This will typically be routed for incineration.

Scenario B: Aqueous Liquid Waste (Buffers/Stock Solutions)

Context: Leftover stock solution in water, PBS, or Tris.

- No Drain Disposal: Despite being amino acids, local wastewater permits often strictly forbid "chemical dumping."
- Collection: Pour into a designated "Aqueous Waste" carboy (typically HDPE).
- Compatibility Check: Ensure the carboy does not contain heavy metals or strong oxidizers (bleach) that could react with the Histidine imidazole ring.
- pH Adjustment: Ensure the waste container pH remains between 5 and 9 to prevent off-gassing or precipitation of other co-mingled salts.

Scenario C: HPLC Waste (Organic Mixtures)

Context: Eluent from purification containing Acetonitrile (ACN), Methanol, or TFA.

- The Solvent Rules: The hazard classification is now dictated by the organic solvent, not the peptide.

- Collection: Collect in a solvent-compatible container (Safety Can or Glass bottle with vented cap).
- Labeling:
 - Contents: "Waste Acetonitrile (XX%), Water, Trace **H-His-Tyr-OH**."
 - Hazard:[\[1\]](#) Flammable, Irritant.
- Segregation: Do not mix halogenated solvents (DCM/Chloroform) with non-halogenated solvents (ACN/MeOH) if your facility requires separation.

Emergency Procedures (Spill Response)

Self-Validating Safety: Always assume the powder is easily aerosolized.

- PPE: Nitrile gloves, lab coat, and safety glasses are mandatory.[\[2\]](#) If handling large quantities of powder (>10g), use a particulate respirator (N95) or work inside a fume hood.
- Containment:
 - Powder Spill: Cover with wet paper towels to prevent dust generation. Wipe up and place in solid waste.
 - Liquid Spill: Absorb with vermiculite or standard spill pads.
- Decontamination: Clean the surface with 70% Ethanol or a mild detergent. Avoid Bleach.

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 435685, **H-His-Tyr-OH**. PubChem.[\[3\]](#) [\[Link\]](#)
- United States Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual 2014. (Guidance on waste determination). [\[Link\]](#)

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